

Application Notes and Protocols: GSK2795039

In Vivo Administration

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Compound of Interest

Compound Name: GSK2795039

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the in vivo administration of **GSK2795039**, a selective inhibitor of NADPH oxidase 2 (NOX2). The protocols detailed below are based on preclinical studies and are intended to guide researchers in designing and executing their own in vivo experiments.

Introduction

GSK2795039 is a potent and selective small molecule inhibitor of NOX2, an enzyme crucial in the production of reactive oxygen species (ROS).^{[1][2][3]} By competitively inhibiting the NADPH binding site on NOX2, **GSK2795039** effectively reduces ROS production, which is implicated in the pathophysiology of various inflammatory and neurodegenerative diseases.^{[1][4][5][6]} Preclinical studies have demonstrated its efficacy in various animal models, highlighting its therapeutic potential.^{[2][7][8][9]}

Quantitative Data Summary

The following tables summarize the pharmacokinetic parameters and in vivo dosing regimens of **GSK2795039** in various preclinical models.

Table 1: Pharmacokinetic Properties of **GSK2795039**

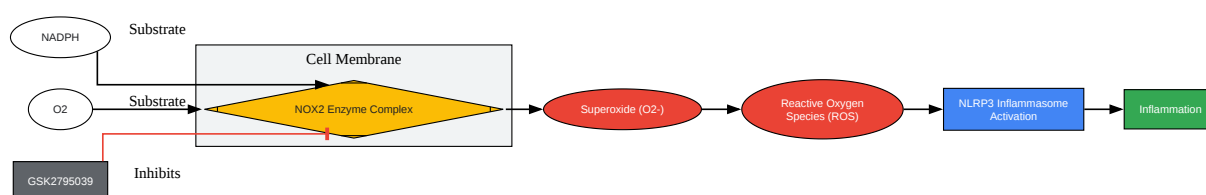
Species	Route of Administration	Plasma Half-life	Brain Penetration (Brain:Blood Ratio)	Reference
Rat	Intravenous	~2 hours	~0.83	[1]
Mouse	Intravenous	~12 minutes	~0.49	[1]

Table 2: In Vivo Dosing and Frequency of **GSK2795039** in Preclinical Models

Animal Model	Species	Dose	Route of Administration	Dosing Frequency	Therapeutic Outcome	Reference
Paw Inflammation	Mouse	2 - 100 mg/kg	Intraperitoneal (i.p.)	Single dose	Dose-dependent inhibition of ROS production	[1][10]
Acute Pancreatitis	Mouse	100 mg/kg	Intraperitoneal (i.p.)	1 hour before induction	50% reduction in serum amylase	[11][12]
Traumatic Brain Injury (TBI)	Mouse	100 mg/kg	Intraperitoneal (i.p.)	Single dose, 2 hours post-injury	Attenuated neuroinflammation and improved motor function	[5][8][13][14]
Neuropathic Pain (Spared Nerve Injury)	Mouse	70 mg/kg	Subcutaneous (s.c.)	Twice daily for 2 days	Reduced mechanical hypersensitivity and microglial activation	[7][9]
Cyclophosphamide-Induced Cystitis	Mouse	5 mg/kg	Intraperitoneal (i.p.)	Three times in 24 hours	Improved bladder dysfunction	[15]
Alzheimer's Disease Model (A β -induced pathology)	Mouse	Not specified	Intracerebroventricular (i.c.v.)	Daily for 2 weeks	Prevented pathological behavioral changes	[4]

Signaling Pathway

GSK2795039 selectively inhibits NOX2, a key enzyme in the production of superoxide, a reactive oxygen species. This inhibition occurs in an NADPH-competitive manner. The downstream effects of NOX2 inhibition include the attenuation of the NOX2-ROS-NLRP3 inflammasome axis, leading to reduced inflammation.



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Caption: **GSK2795039** inhibits the NOX2 enzyme complex, blocking ROS production.

Experimental Protocols

Preparation of GSK2795039 for In Vivo Administration

Materials:

- **GSK2795039** powder
- Dimethyl sulfoxide (DMSO)
- Polyethylene glycol 200 (PEG200)
- Tween-80
- Saline (0.9% NaCl) or Cremophor® 15% in saline

Protocol 1 (for 70 mg/kg subcutaneous injection in mice):[\[7\]](#)

- Prepare a vehicle solution of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.
- Dissolve **GSK2795039** in the vehicle solution to a final concentration of 7 mg/mL (for a 10 mL/kg dose volume).
- Ensure the solution is clear and free of precipitation before administration. If necessary, gentle warming and/or sonication can be used to aid dissolution.[\[11\]](#)
- Prepare the working solution fresh on the day of the experiment.[\[11\]](#)

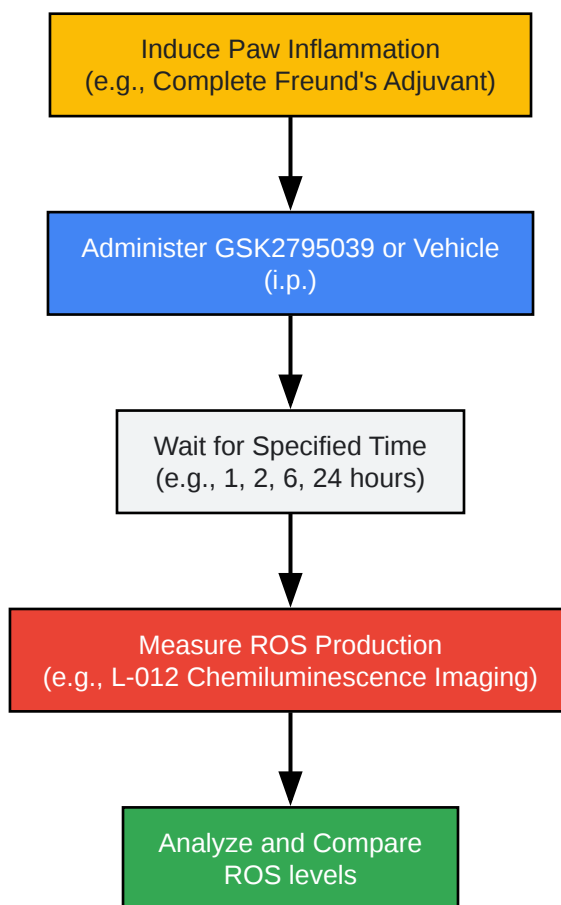
Protocol 2 (for 5 mg/kg intraperitoneal injection in mice):[\[15\]](#)

- Prepare a vehicle of Cremophor® 15% in saline.
- Dissolve **GSK2795039** in the vehicle to the desired final concentration.

Paw Inflammation Model in Mice

This model is used to assess the in vivo target engagement and efficacy of **GSK2795039** in an acute inflammation model.[\[1\]](#)[\[2\]](#)

Workflow Diagram:



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Caption: Workflow for the murine paw inflammation model.

Detailed Protocol:

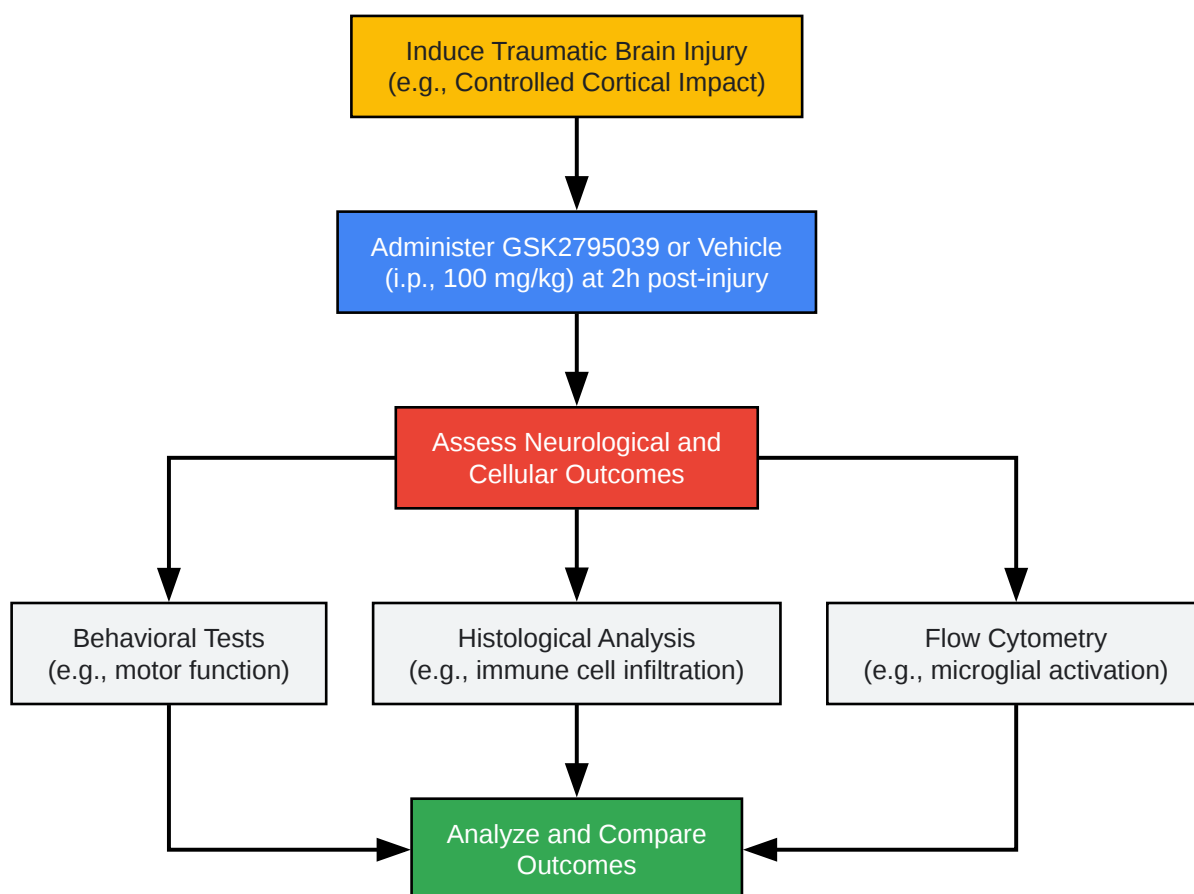
- Induction of Inflammation: Inject Complete Freund's Adjuvant (CFA) into the plantar surface of the hind paw of the mouse to induce inflammation.
- Drug Administration: At a specified time after CFA injection (e.g., 24 hours), administer **GSK2795039** or vehicle via intraperitoneal (i.p.) injection at the desired dose (e.g., 2, 10, or 100 mg/kg).
- ROS Measurement: At various time points post-drug administration (e.g., 1, 2, 6, and 24 hours), assess NOX2 activity by measuring ROS production. This can be achieved by systemic administration of a chemiluminescent probe like L-012 followed by whole-animal luminescence imaging.[1][10]

- Data Analysis: Quantify the chemiluminescent signal in the inflamed paw and compare the levels between **GSK2795039**-treated and vehicle-treated groups.

Traumatic Brain Injury (TBI) Model in Mice

This model evaluates the neuroprotective effects of **GSK2795039**.^{[5][8][14]}

Workflow Diagram:



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Caption: Workflow for the murine traumatic brain injury model.

Detailed Protocol:

- Induction of TBI: Induce a controlled cortical impact (CCI) injury in anesthetized mice.

- Drug Administration: Two hours following the TBI, administer a single intraperitoneal (i.p.) injection of **GSK2795039** (100 mg/kg) or vehicle.[5][8][14]
- Outcome Assessment: At various time points post-injury (e.g., 3 and 28 days), assess a range of outcomes:
 - Neurobehavioral Assessments: Evaluate motor function using appropriate tests.[13]
 - Flow Cytometry: Analyze brain tissue to quantify microglial and infiltrating myeloid cell activation.[5][8]
 - Histology: Perform histological analysis of brain sections to assess neuropathology.[5][8]
- Data Analysis: Compare the outcomes between the **GSK2795039**-treated and vehicle-treated groups to determine the neuroprotective effects of the compound.

Conclusion

GSK2795039 has demonstrated significant efficacy in a variety of preclinical models, primarily through its targeted inhibition of NOX2 and subsequent reduction in oxidative stress and inflammation. The protocols outlined in these application notes provide a foundation for researchers to further investigate the therapeutic potential of **GSK2795039** in relevant disease models. Careful consideration of the dosing regimen, administration route, and appropriate outcome measures is crucial for the successful design and interpretation of in vivo studies.

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